

Solubility and Preparation Guidance

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Compound Focus: Lumirubin xiii

CAS No.: 83664-21-5

Cat. No.: S533803

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While a maximum solubility is not defined, the following table summarizes the practical working concentrations and methods directly from supplier data and recent scientific publications:

Source Type	Recommended Concentration / Observation	Solution Preparation Method
Chemical Supplier [1]	2 mg/mL (approx. 3.42 mM)	Dissolved in DMSO with warming to achieve a clear solution.
Research Article [2]	1 mmol/L stock solution	Lumirubin was isolated and then dissolved in PBS. The study noted that BR and LR were diluted in DMSO or a stoichiometric concentration of BSA in PBS for cell culture experiments.

The information from the chemical supplier suggests that a concentration of **2 mg/mL in DMSO** is a practical and achievable level for preparing stock solutions [1]. The research article, while using PBS for its stock, confirms the common practice of using DMSO as a solvent for subsequent dilutions in cell culture assays [2].

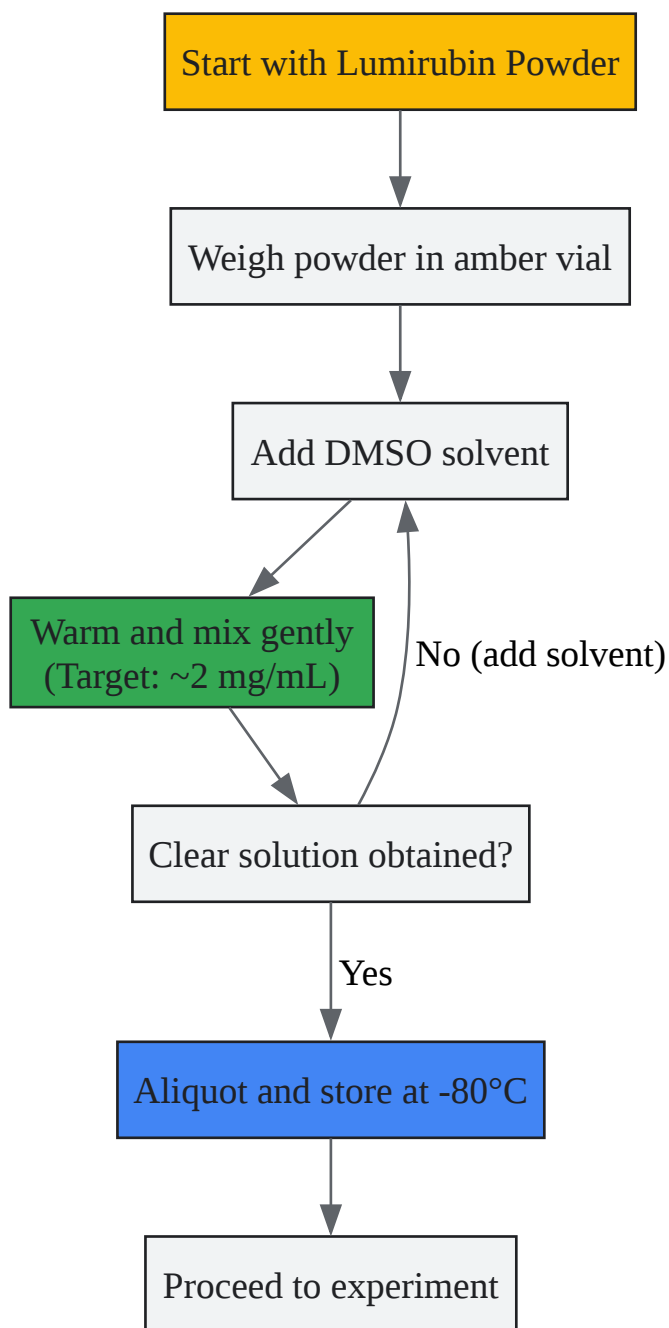
Experimental Context & Handling

Understanding the properties and handling protocols of Lumirubin is crucial for experimental success.

- **Molecular Formula & Weight:** $C_{33}H_{36}N_4O_6$, 584.66-584.67 g/mol [1] [3] [4].
- **Critical Handling Notes:**
 - **Protect from Light:** As a photoproduct of bilirubin, Lumirubin is likely light-sensitive. It is recommended to store the powder at -20°C and prepared solutions at -80°C [1] [5].
 - **Use of Albumin:** In biological experiments, Lumirubin is often used with Bovine Serum Albumin (BSA) or in serum-containing media. Albumin binds to Lumirubin, which can increase its effective solubility in aqueous buffers and reduce potential cytotoxicity, similar to its behavior in vivo [2].

Experimental Workflow for Preparation

The diagram below outlines a general workflow for preparing a Lumirubin working solution based on the gathered information:



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Key Considerations for Researchers

- **Start Conservative:** If your experiment allows, begin with the cited 2 mg/mL concentration in DMSO. You can then experimentally determine if a higher concentration is feasible and stable for your specific compound batch.

- **Verify Purity:** The provided guidance assumes the use of high-purity Lumirubin. The properties and solubility can be affected by impurities.
- **Monitor Solutions:** Always inspect your DMSO stock solutions for clarity and the absence of precipitate after storage and before use.

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References

1. is a water- Lumirubin photoproduct of bilirubin formed in vivo... soluble [targetmol.com]
2. Frontiers | The Effects of Bilirubin and Lumirubin on Metabolic and... [frontiersin.org]
3. - Wikipedia Lumirubin [en.wikipedia.org]
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5. (2 Z)-Indirubin = 98 HPLC 906748-38-7 [sigmaaldrich.com]

To cite this document: Smolecule. [Solubility and Preparation Guidance]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533803#lumirubin-xiii-solubility-dmsol>]

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